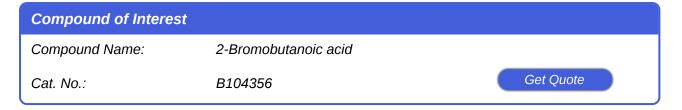


Physical Properties of 2-Bromobutanoic Acid: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromobutanoic acid** (also known as α -bromobutyric acid). The information is curated for professionals in research, science, and drug development who require precise data for modeling, synthesis, and formulation activities. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and provides visual workflows for clarity.

Quantitative Physical Properties

The physical characteristics of **2-Bromobutanoic acid** are crucial for its handling, reaction setup, and integration into various chemical processes. The following table summarizes its key physical properties based on reported literature values.



Property	Value	Units	Notes	Citations
Molecular Formula	C4H7BrO2	-	-	[1][2][3]
Molecular Weight	167.00	g/mol	-	[1][4][5]
Appearance	Colorless to clear yellow oily liquid	-	-	[6]
Melting Point	-4	°C	Racemic mixture	[4][6][7][8]
Boiling Point	99 - 103	°C	at 10 mmHg	[6][8][9]
127 - 128	°C	at 25 mmHg	[5]	
181 - 182	°C	at 250 mmHg	[5]	-
Density	1.567	g/mL	at 25 °C	[6][7][8]
Solubility in Water	66	g/L	at 20 °C	[6][8]
Soluble in 15 parts water	-	-	[6][10]	
Solubility in Organic Solvents	Soluble	-	In alcohol and ether	[6][10]
рКа	2.94	-	at 35 °C	[6][11]
Refractive Index (n20/D)	1.474	-	at 20 °C	[6][7][9]
Vapor Pressure	0.0533	mmHg	at 25 °C	[6][8]
Flash Point	>110	°C	-	[6]

Experimental Protocols

The following sections detail standardized methodologies for the determination of key physical properties of **2-Bromobutanoic acid**.



Melting Point Determination

The reported melting point of **2-Bromobutanoic acid** is -4 °C.[4][6][7][8] This sub-ambient melting point requires a specialized apparatus capable of controlled cooling and heating.

Methodology:

- Sample Preparation: A small amount of 2-Bromobutanoic acid is introduced into a capillary tube.
- Apparatus: A cryostatic melting point apparatus is utilized. This device allows for the precise control of temperature below ambient conditions.
- Procedure:
 - The capillary tube containing the sample is placed in the apparatus, which is pre-cooled to a temperature below the expected melting point (e.g., -15 °C).
 - The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
 - The sample is observed through a magnifying lens.
 - The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes a liquid are recorded as the melting point range.

Boiling Point Determination at Reduced Pressure

2-Bromobutanoic acid decomposes at its atmospheric boiling point.[5] Therefore, its boiling point is determined at reduced pressure (vacuum).

Methodology:

- Apparatus: A vacuum distillation apparatus is assembled, consisting of a distillation flask, a
 condenser, a receiving flask, a thermometer, and a connection to a vacuum pump with a
 manometer to measure the pressure.
- Procedure:



- A sample of 2-Bromobutanoic acid is placed in the distillation flask along with boiling chips.
- The system is evacuated to the desired pressure (e.g., 10 mmHg).
- The distillation flask is heated gently.
- The temperature is monitored, and the boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, and a steady stream of condensate is observed.

Solubility Determination

The solubility of **2-Bromobutanoic acid** in water can be determined by preparing a saturated solution and measuring its concentration.

Methodology:

- Preparation of Saturated Solution: An excess amount of 2-Bromobutanoic acid is added to a known volume of deionized water in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to ensure equilibrium is reached.
- Separation and Analysis: The undissolved acid is separated from the solution by filtration or centrifugation. A known volume of the clear, saturated solution is then carefully removed.
- Quantification: The concentration of **2-Bromobutanoic acid** in the aliquot is determined by titration with a standardized solution of a strong base (e.g., sodium hydroxide) using a suitable indicator. The solubility is then calculated and expressed in grams per liter (g/L).

Spectroscopic Analysis

2.4.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to determine the molecular structure of **2-Bromobutanoic acid**.



- ¹H NMR: Provides information about the number of different types of protons and their neighboring protons.
- 13C NMR: Provides information about the number of different types of carbon atoms.

Methodology:

- Sample Preparation: A small amount of **2-Bromobutanoic acid** is dissolved in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Data Acquisition: The NMR tube is placed in the spectrometer, and the ¹H and ¹³C NMR spectra are acquired.
- Data Analysis: The chemical shifts, integration, and splitting patterns of the peaks in the spectra are analyzed to confirm the structure of the molecule.
- 2.4.2 Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in **2-Bromobutanoic acid**.

Methodology:

- Sample Preparation: As **2-Bromobutanoic acid** is a liquid, a thin film of the sample can be placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The salt plates are placed in the FT-IR spectrometer, and the infrared spectrum is recorded.
- Data Analysis: The characteristic absorption bands in the spectrum are assigned to specific functional groups, such as the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, and the C-Br stretch.

Visualizations

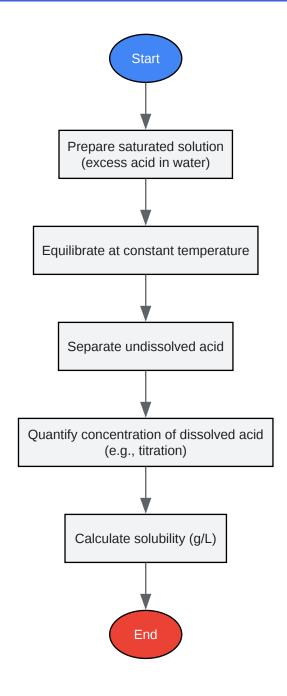
The following diagrams illustrate the experimental workflows for determining the key physical properties of **2-Bromobutanoic acid**.











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